

Application Notes and Protocols for Lechatelierite in Planetary Science Research

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Compound of Interest

Compound Name: LECHATELIERITE

CAS No.: 14832-85-0

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These application notes provide a comprehensive overview of the use of **lechatelierite**, an amorphous silica glass, in planetary science research. **Lechatelierite** is a key impactite, forming under extreme temperature and pressure conditions associated with meteorite impacts and lightning strikes. Its presence and characteristics in planetary materials provide invaluable insights into the history and geology of celestial bodies.

Introduction to Lechatelierite in Planetary Science

Lechatelierite is essentially fused quartz (silicon dioxide, SiO_2), a mineraloid that lacks a crystalline structure.[1] In the context of planetary science, its formation is almost exclusively linked to two high-energy events: meteorite impacts and lightning strikes (fulgurites).[1] The intense pressure and temperature from a hypervelocity impact can melt quartz-bearing target rocks, which then rapidly cool to form **lechatelierite**. [1] Therefore, the identification of **lechatelierite** in extraterrestrial samples or on planetary surfaces is considered definitive evidence of a past impact event.

Applications in Planetary Science Research

The study of **lechatelierite** in planetary science has several critical applications:

- **Indicator of Impact Events:** The presence of **lechatelierite** is a primary criterion for confirming an impact origin of geological structures, both on Earth and other planetary bodies.^[2] It is a key component of tektites, which are glassy ejecta from impact craters.^[2] The famous Libyan Desert Glass is composed of almost pure **lechatelierite**.^[1]
- **Shock Metamorphism Studies:** **Lechatelierite** provides a natural laboratory for studying the effects of extreme pressures and temperatures on minerals. The conditions required for its formation, such as shock pressures of 85 GPa in granite, help constrain the physics of impact cratering.^[1]
- **Analog for Planetary Regolith:** Understanding the formation and properties of **lechatelierite** helps in interpreting the composition and history of planetary regoliths, particularly on bodies like the Moon and Mars where impact cratering is a dominant geological process.
- **Remote Sensing Target:** The spectral signature of amorphous silica, including **lechatelierite**, can potentially be used to identify impact sites and ejecta blankets on other planets using remote sensing techniques, such as near-infrared spectroscopy.^[3]

Data Presentation

Table 1: Comparative Properties of Lechatelierite and Related Materials

Property	Lechatelierite (Impact-derived)	Lechatelierite (Fulgurite)	Crystalline Quartz	Moldavite (Tektite)
Composition	Nearly pure SiO ₂ [1]	Nearly pure SiO ₂ from quartz sand [1]	SiO ₂	~75-80% SiO ₂ , with Al ₂ O ₃ , FeO, CaO, etc. [4]
Structure	Amorphous [1]	Amorphous [1]	Crystalline (Trigonal)	Amorphous
Formation Pressure	High (e.g., 85 GPa in granite) [1]	Not pressure-driven	Variable	High-pressure impact
Formation Temp.	> 1700 °C	High temperature from lightning	Variable	High temperature from impact
Density (g/cm ³)	~2.2	~2.2	2.65	~2.32-2.38 [4]
Refractive Index	~1.458-1.462 [4]	~1.458	~1.544-1.553	~1.48-1.54 [4]
Hardness (Mohs)	5.5 - 6.5 [1]	5.5 - 6.5	7	5.5 - 6.5
Softening Point (°C)	~1650 [4]	~1650	N/A (melts at ~1713)	~1240 [4]

Table 2: Key Spectral Features for Lechatelierite Identification

Spectral Technique	Key Features and Wavelengths/Wavenumbers	Interpretation
Raman Spectroscopy	Broad peak centered around 440-480 cm^{-1} and another broad feature around 1050-1100 cm^{-1} . [5] [6]	Characteristic of amorphous SiO_2 . The absence of sharp peaks distinguishes it from crystalline quartz.
Near-Infrared (NIR) Spectroscopy	Overlapping Si-OH bands at approximately 2.21 μm and 2.26 μm . [3]	The prominence of the ~2.21 μm feature can be indicative of impact glass. [3]
Mid-Infrared (MIR) Spectroscopy	Strong Reststrahlen Band between 8.9 μm and 10.3 μm . [7]	Typical of highly amorphous silicate material. [7]

Experimental Protocols

Protocol for Identification of Lechatelierite using Scanning Electron Microscopy (SEM) with Energy-Dispersive X-ray Spectroscopy (EDS)

Objective: To identify **lechatelierite** in a polished thin section of a suspected meteorite or impactite and to determine its elemental composition.

Materials:

- Polished thin section of the sample
- Scanning Electron Microscope (SEM) with a Backscattered Electron (BSE) detector and an Energy-Dispersive X-ray (EDS) detector
- Carbon coater (if the sample is not conductive)
- Sample holder and carbon tape

Procedure:

- Sample Preparation:
 1. Ensure the thin section is clean and free of debris.
 2. If the sample is not inherently conductive, apply a thin layer of carbon using a carbon coater to prevent charging under the electron beam.
 3. Mount the thin section onto an SEM stub using conductive carbon tape.
- SEM Imaging:
 1. Load the sample into the SEM chamber and evacuate to high vacuum.
 2. Turn on the electron beam and set the accelerating voltage to 15-20 kV.
 3. Use the BSE detector for imaging. **Lechatelierite**, being almost pure SiO_2 , will appear as a dark gray phase due to its low average atomic number compared to surrounding minerals like olivine or pyroxene which contain heavier elements like iron and magnesium.
 4. Navigate across the sample to locate areas with glassy texture and conchoidal fracturing, which are characteristic of **lechatelierite**.
- EDS Analysis:
 1. Position the electron beam on the suspected **lechatelierite** region identified in the BSE image.
 2. Acquire an EDS spectrum. The spectrum of pure **lechatelierite** will show strong peaks for silicon (Si) and oxygen (O) only.
 3. Perform elemental mapping of the area to visualize the distribution of Si and O, confirming that the glassy phase is compositionally distinct from the surrounding crystalline minerals.
 4. Quantitative analysis can be performed to determine the precise weight percent of Si and O.

Protocol for Characterization of Lechatelierite using Raman Spectroscopy

Objective: To confirm the amorphous nature of suspected **lechatelierite**.

Materials:

- Polished thin section or a small fragment of the sample
- Raman spectrometer with a microscope
- Laser source (e.g., 532 nm or 785 nm)
- Calibration standard (e.g., silicon wafer)

Procedure:

- Instrument Setup and Calibration:
 1. Turn on the Raman spectrometer and allow the laser to stabilize.
 2. Calibrate the spectrometer using a silicon standard (the primary peak should be at 520.7 cm^{-1}).
- Sample Analysis:
 1. Place the sample on the microscope stage.
 2. Focus on the region of interest identified through petrographic microscopy or SEM.
 3. Set the laser power to a low level (e.g., 1-5 mW) to avoid any laser-induced alteration of the sample.
 4. Select an appropriate objective (e.g., 50x or 100x).
 5. Set the spectral range to cover the characteristic SiO_2 vibrations (e.g., 100-1400 cm^{-1}).

6. Set the acquisition time and number of accumulations to achieve a good signal-to-noise ratio (e.g., 10-30 seconds, 3-5 accumulations).

- Data Interpretation:

1. The Raman spectrum of **lechatelierite** will exhibit broad peaks characteristic of amorphous silica, typically around $440\text{-}480\text{ cm}^{-1}$ and $1050\text{-}1100\text{ cm}^{-1}$.^{[5][6]}

2. Compare the obtained spectrum with a reference spectrum of crystalline quartz, which shows sharp and well-defined peaks at different positions (e.g., a strong peak at 464 cm^{-1}).

Generalized Protocol for Shock Recovery Experiments to Synthesize Lechatelierite

Objective: To synthetically produce **lechatelierite** from quartz under controlled high-pressure and high-temperature conditions.

Materials:

- High-purity, single-crystal quartz discs or powder
- Metal sample container (e.g., steel or aluminum)
- Flyer plate (material and thickness depend on desired pressure)
- Gas gun or explosive setup for accelerating the flyer plate
- Diagnostics for measuring impact velocity (e.g., laser interferometry)

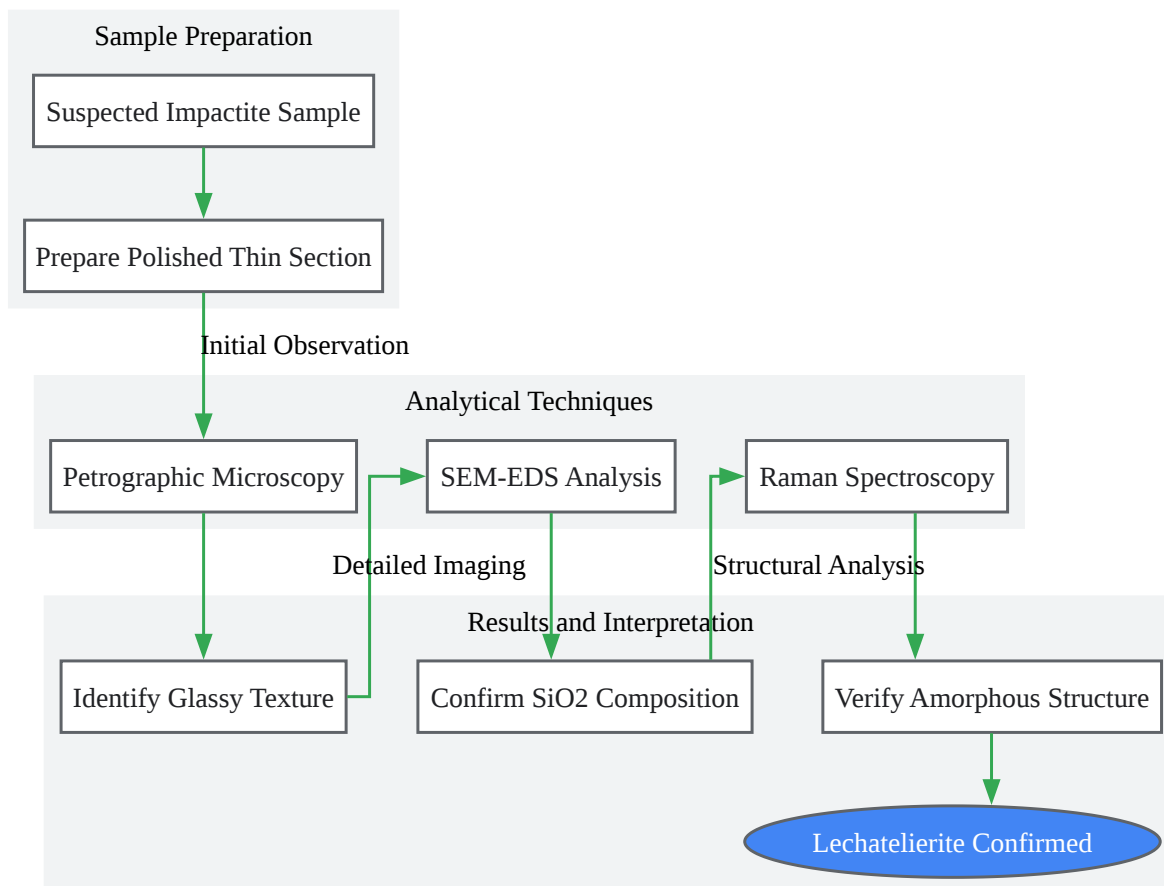
Procedure:

- Sample Assembly:

1. Carefully place the quartz sample inside the metal container.
2. Ensure a good fit to minimize complex wave reflections.

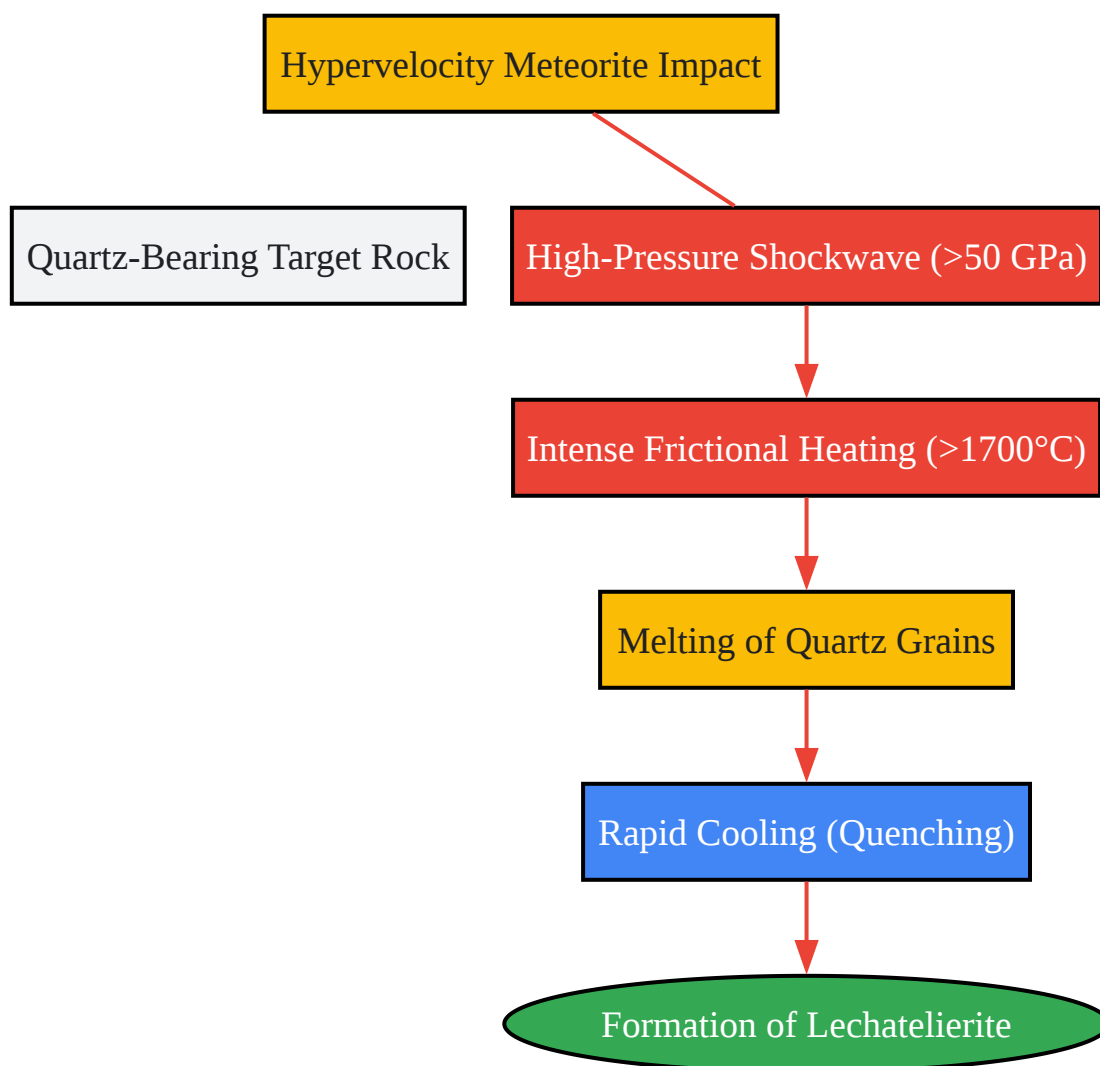
3. Seal the container to protect the sample during the experiment.
- Shock Loading:
 1. Mount the sample assembly at the target end of the gas gun or explosive chamber.
 2. Position the flyer plate in the projectile.
 3. Evacuate the target chamber to prevent atmospheric interference.
 4. Launch the projectile at a pre-calculated velocity to achieve the desired shock pressure upon impact with the sample container. The impact generates a high-pressure shock wave that propagates through the container and into the quartz sample.
 - Sample Recovery:
 1. The sample container is designed to withstand the shock and remain intact.
 2. After the experiment, carefully retrieve the sample container.
 3. Machine open the container to extract the shocked quartz sample.
 - Post-Shock Analysis:
 1. Analyze the recovered sample using petrographic microscopy, SEM-EDS, and Raman spectroscopy (as described in the protocols above) to identify the presence and characteristics of the synthesized **lechatelierite**.

Mandatory Visualizations



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Caption: Workflow for the identification of **lechatelierite**.



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Caption: Formation of **lechatelierite** via meteorite impact.



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